

Foundational Research on Elesclomol's Copper-Binding Affinity: A Technical Guide

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Compound of Interest

Compound Name: *Cu(II)-Elesclomol*

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Introduction

Elesclomol is a potent anticancer agent that leverages a unique mechanism of action centered on its high affinity for copper and the subsequent induction of oxidative stress within cancer cells. This technical guide provides an in-depth overview of the foundational research into elesclomol's copper-binding affinity, detailing the quantitative data, experimental methodologies, and the intricate signaling pathways it modulates.

Elesclomol's Copper-Binding Affinity: Quantitative Data

Elesclomol exhibits an exceptionally high affinity for copper (II) ions, forming a 1:1 stoichiometric complex. This strong interaction is fundamental to its biological activity.^{[1][2]} The binding affinity has been quantified, although some variation exists in the reported values.

Parameter	Value	Method	Source
Association Constant (K _a)	1017.1 M ⁻¹	Not Specified	[3]
Association Constant (K _a)	1024 M ⁻¹	Not Specified	[4]

Note on Discrepancy: The significant difference in the reported association constants may be attributable to different experimental conditions or methodologies. The value of 1017.1 M⁻¹ is cited in a peer-reviewed publication in the Proceedings of the National Academy of Sciences (PNAS), lending it strong credibility.

Mechanism of Action: A Copper-Dependent Cascade

Elesclomol's anticancer activity is initiated by its interaction with copper in the extracellular environment. The resulting elesclomol-copper(II) complex is a neutral, lipophilic molecule that can readily traverse cellular membranes.

Cellular Uptake and Mitochondrial Targeting

Once inside the cell, the elesclomol-Cu(II) complex is not a substrate for the P-glycoprotein (P-gp) efflux pump, which may contribute to its efficacy in multidrug-resistant cancer cells.[5] The complex preferentially accumulates within the mitochondria, the primary site of its cytotoxic action.[2][6]

Redox Cycling and ROS Generation

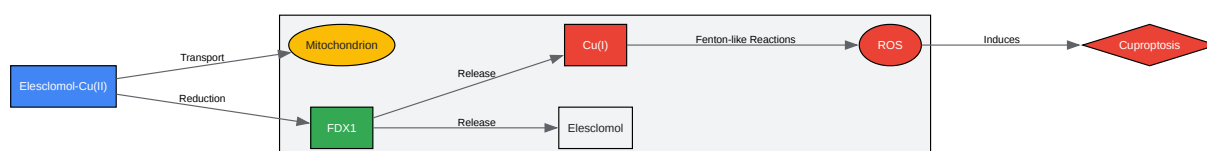
Within the mitochondrial matrix, the elesclomol-Cu(II) complex undergoes a one-electron reduction, a reaction catalyzed by ferredoxin 1 (FDX1).[3][7] This reduction yields elesclomol and copper(I). The regenerated elesclomol can then be shuttled back out of the cell to bind with more extracellular copper, creating a continuous influx of copper into the mitochondria.[2] The released copper(I) can then participate in Fenton-like reactions, leading to the generation of highly cytotoxic reactive oxygen species (ROS), such as superoxide and hydroxyl radicals. This surge in mitochondrial ROS induces overwhelming oxidative stress, ultimately triggering cancer cell death.[8]

Signaling Pathways Modulated by Elesclomol

Elesclomol's induction of copper overload and oxidative stress triggers specific cell death pathways, including apoptosis and, more recently discovered, cuproptosis and ferroptosis.

FDX1-Mediated Cuproptosis

The reduction of the elesclomol-Cu(II) complex by FDX1 is a critical step in initiating cuproptosis, a novel form of regulated cell death.^[7] This process is distinct from apoptosis and is characterized by the aggregation of mitochondrial proteins.

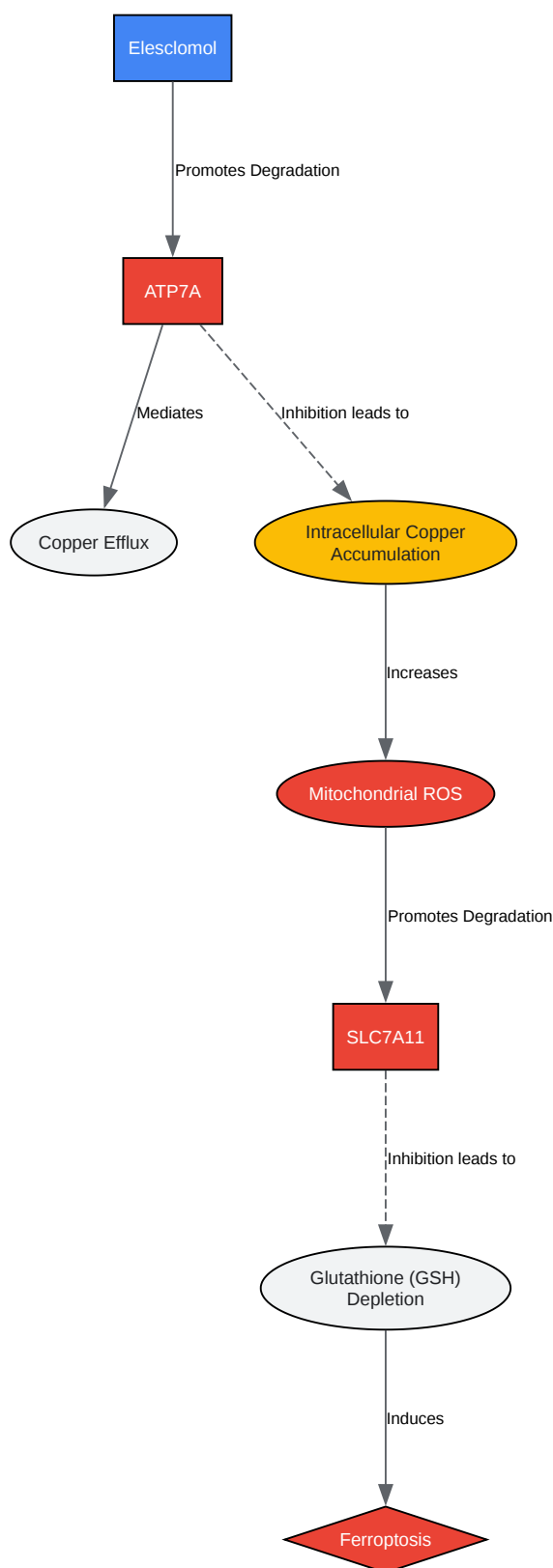


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Caption: FDX1-mediated reduction of Elesclomol-Cu(II) in mitochondria.

ATP7A/SLC7A11-Mediated Ferroptosis

Recent research has elucidated a pathway where elesclomol induces ferroptosis, another form of iron-dependent regulated cell death. In colorectal cancer cells, elesclomol has been shown to promote the degradation of ATP7A, a copper-transporting ATPase responsible for copper efflux.^{[7][9][10][11]} This leads to an accumulation of intracellular copper, which in turn elevates ROS levels. The increased oxidative stress then triggers the degradation of SLC7A11, a key component of the cystine/glutamate antiporter, leading to depletion of glutathione and subsequent ferroptosis.^{[7][9][10][11]}



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Caption: Elesclomol-induced ferroptosis via ATP7A and SLC7A11.

Experimental Protocols

Detailed experimental protocols are crucial for the accurate assessment of elesclomol's activity. The following sections provide methodologies for key experiments.

Biophysical Characterization of Elesclomol-Copper Binding

A specific, detailed published protocol for the biophysical characterization of the elesclomol-copper interaction using Isothermal Titration Calorimetry (ITC) or UV-vis spectrophotometric titration was not identified in the reviewed literature. However, a generalized protocol for each technique is provided below, with recommendations for the elesclomol-copper system.

ITC directly measures the heat changes that occur upon binding, allowing for the determination of the binding affinity (K_a), enthalpy (ΔH), and stoichiometry (n) of the interaction.

Materials:

- Isothermal Titration Calorimeter
- Elesclomol stock solution (in a suitable buffer, e.g., Tris or PBS, with a low percentage of DMSO to ensure solubility)
- Copper(II) chloride (CuCl_2) or Copper(II) sulfate (CuSO_4) solution (in the same buffer as elesclomol)
- Degassed buffer

Procedure:

- Sample Preparation:
 - Prepare a solution of elesclomol (e.g., 10-50 μM) in the sample cell.
 - Prepare a more concentrated solution of the copper salt (e.g., 100-500 μM) in the injection syringe. The exact concentrations should be optimized to obtain a sigmoidal binding curve.

- Ensure that both solutions are in the exact same, degassed buffer to minimize heats of dilution.
- Instrument Setup:
 - Set the experimental temperature (e.g., 25 °C).
 - Set the stirring speed (e.g., 300-500 rpm).
 - Set the injection volume (e.g., 2-10 μ L per injection) and the spacing between injections.
- Titration:
 - Perform an initial small injection to account for any initial mixing artifacts.
 - Carry out a series of injections of the copper solution into the elesclomol solution.
 - Record the heat change after each injection.
- Data Analysis:
 - Integrate the heat-rate peaks to obtain the heat change per injection.
 - Plot the heat change against the molar ratio of copper to elesclomol.
 - Fit the data to a suitable binding model (e.g., a one-site binding model) to determine the thermodynamic parameters.

This technique monitors changes in the absorbance spectrum of elesclomol upon the addition of copper to determine the stoichiometry and binding constant of the complex.

Materials:

- UV-Vis Spectrophotometer
- Quartz cuvettes
- Elesclomol solution (in a suitable buffer)

- Copper salt solution (in the same buffer)

Procedure:

- Spectral Scan:
 - Record the UV-Vis absorbance spectrum of a known concentration of elesclomol in the buffer.
- Titration:
 - To the elesclomol solution in the cuvette, add small, precise aliquots of the copper salt solution.
 - After each addition, mix thoroughly and record the full UV-Vis spectrum.
- Data Analysis:
 - Monitor the changes in absorbance at specific wavelengths where the free elesclomol and the elesclomol-copper complex have distinct spectral features.
 - Plot the change in absorbance against the molar ratio of copper to elesclomol.
 - The inflection point of the curve can be used to determine the stoichiometry of the complex. The binding constant can be calculated by fitting the titration data to a binding isotherm equation.

In Vitro Assay for FDX1-Mediated Copper Release

This assay is designed to demonstrate that the mitochondrial reductase FDX1 can catalyze the release of copper from the elesclomol-Cu(II) complex.[3]

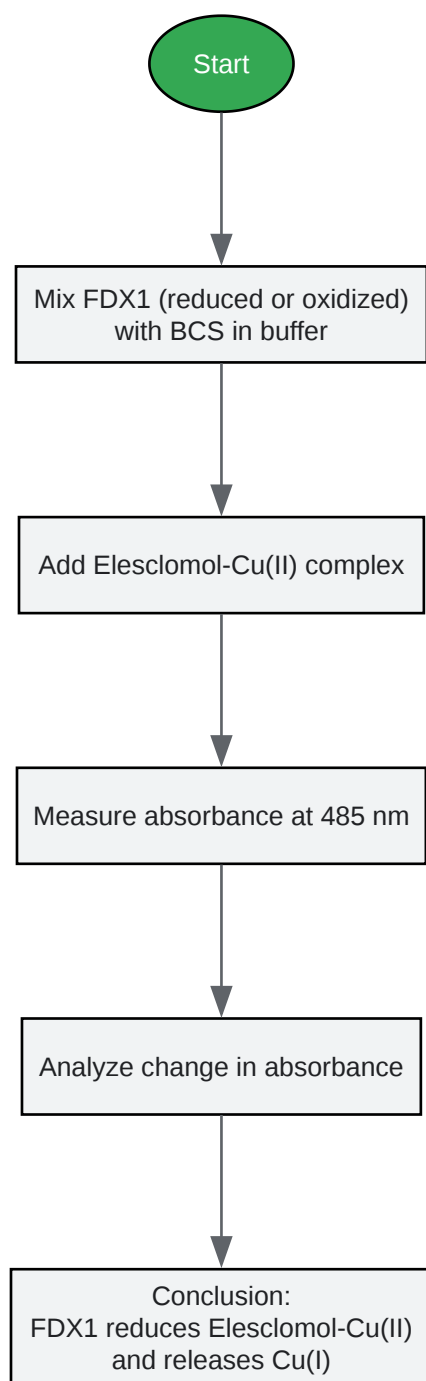
Materials:

- Purified human FDX1 protein (both reduced and oxidized forms)
- Elesclomol-Cu(II) complex solution
- Bathocuproine disulfonate (BCS), a colorimetric Cu(I)-specific chelator

- Tris buffer (e.g., 10 mM Tris, 50 mM NaCl, pH 7.5)
- UV-Vis Spectrophotometer

Procedure:

- Reaction Setup:
 - In a suitable buffer, mix the reduced FDX1 protein (FDX1Red) with BCS.
 - As a control, prepare a similar mixture with the oxidized form of FDX1 (FDX1Ox).
- Initiation of Reaction:
 - Add the elesclomol-Cu(II) complex to both the FDX1Red and FDX1Ox mixtures to start the reaction.
- Measurement:
 - Immediately measure the absorbance spectrum of the solutions, focusing on the wavelength of 485 nm, which is characteristic of the $\text{BCS}_2\text{-Cu(I)}$ complex.
 - Monitor the change in absorbance at 485 nm over time.
- Interpretation:
 - An increase in absorbance at 485 nm in the presence of FDX1Red, but not FDX1Ox, indicates that the reduced FDX1 is catalyzing the reduction of Cu(II) to Cu(I) and its subsequent release from elesclomol, where it is then chelated by BCS.



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Caption: Workflow for the in vitro FDX1-mediated copper release assay.

Cellular Reactive Oxygen Species (ROS) Detection

The generation of ROS is a key event in elesclomol's mechanism of action. The following protocol describes the use of the fluorescent probe 2',7'-dichlorodihydrofluorescein diacetate

(DCFH-DA) for ROS detection.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- Elesclomol
- DCFH-DA stock solution (e.g., in DMSO)
- Phosphate-buffered saline (PBS) or Hank's Balanced Salt Solution (HBSS)
- Fluorescence microscope, plate reader, or flow cytometer

Procedure:

- Cell Seeding:
 - Seed cells in a suitable format (e.g., 96-well plate for plate reader analysis, chamber slides for microscopy, or larger flasks for flow cytometry) and allow them to adhere overnight.
- DCFH-DA Loading:
 - Remove the culture medium and wash the cells once with warm PBS or HBSS.
 - Load the cells with DCFH-DA working solution (e.g., 10-25 μ M in serum-free medium or PBS/HBSS) and incubate for 30-60 minutes at 37°C in the dark.
- Washing:
 - Remove the DCFH-DA solution and wash the cells twice with warm PBS or HBSS to remove any extracellular probe.
- Elesclomol Treatment:
 - Add fresh culture medium containing the desired concentrations of elesclomol (and a vehicle control, e.g., DMSO).

- Incubate for the desired time period.
- Measurement of Fluorescence:
 - Measure the fluorescence intensity using a fluorescence microscope, plate reader (excitation ~485 nm, emission ~535 nm), or flow cytometer. An increase in fluorescence intensity corresponds to an increase in intracellular ROS levels.

Conclusion

The foundational research on elesclomol has firmly established its mechanism of action as a copper ionophore that induces potent oxidative stress in cancer cells. Its high affinity for copper, coupled with the catalytic activity of FDX1 in mitochondria, leads to a cascade of events culminating in regulated cell death through cuproptosis and ferroptosis. The detailed experimental protocols and an understanding of the intricate signaling pathways outlined in this guide provide a solid foundation for further research and the development of novel therapeutic strategies leveraging the unique properties of elesclomol.

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